

"cross-referencing Dimethyl octadecylphosphonate data from different suppliers"

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Compound of Interest

Compound Name: *Dimethyl octadecylphosphonate*

Cat. No.: *B1634254*

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A Comparative Guide to Dimethyl Octadecylphosphonate from Various Suppliers

For researchers, scientists, and professionals in drug development, the purity and consistency of chemical reagents are paramount. This guide provides a comprehensive cross-referencing of publicly available data for **Dimethyl octadecylphosphonate** (CAS No. 25371-54-4) from various suppliers. While direct comparative purity data is often proprietary, this guide summarizes available physical and chemical properties and outlines the standard analytical methods used for quality control, providing a framework for informed purchasing decisions.

Data Presentation: A Side-by-Side Look

The following table summarizes the quantitative data for **Dimethyl octadecylphosphonate** gathered from prominent chemical suppliers and public databases. This allows for a quick and easy comparison of the key physical properties of the compound.

Property	BOC Sciences	Alfa Chemistry	PubChem	ChemBK
Molecular Formula	C20H43O3P[1]	C20H43O3P[2]	C20H43O3P[3]	C20H43O3P
Molecular Weight	362.53 g/mol [1]	362.53 g/mol	362.5 g/mol [3]	362.53 g/mol
Boiling Point	437.0±14.0°C at 760 mmHg[1]	Not specified	Not specified	Not specified
Density	0.916±0.06 g/cm3 [1]	Not specified	Not specified	Not specified
Appearance	Liquid[1]	Not specified	Liquid[3]	Colorless to light yellow oily liquid
IUPAC Name	1-dimethoxyphosphoryloctadecane[1]	1-dimethoxyphosphoryloctadecane[2]	1-dimethoxyphosphoryloctadecane[3]	dimethyloctadecylphosphate

Experimental Protocols for Quality Assessment

Ensuring the purity and structural integrity of **Dimethyl octadecylphosphonate** requires rigorous analytical testing. While suppliers may not always publish their full analytical data, they typically adhere to standard characterization methods. Below are detailed methodologies for key experiments commonly used for the quality control of phosphonate compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and assess the purity of **Dimethyl octadecylphosphonate**. Both ^1H NMR and ^{31}P NMR are crucial for the unambiguous identification of the compound and its potential phosphorus-containing impurities.

Methodology:

- Sample Preparation: Dissolve 10-20 mg of the **Dimethyl octadecylphosphonate** sample in approximately 0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3).
- Instrumentation: A standard NMR spectrometer (e.g., 400 MHz).

- ^1H NMR Analysis:
 - Acquire a standard proton spectrum.
 - Expected signals would include multiplets corresponding to the long octadecyl chain, and a characteristic doublet for the methoxy protons coupled to the phosphorus atom.
- ^{31}P NMR Analysis:
 - Acquire a proton-decoupled phosphorus spectrum.
 - A single peak is expected for **Dimethyl octadecylphosphonate**. The chemical shift is a key indicator of the phosphorus environment.
 - The absence of other signals suggests high purity with respect to other phosphorus-containing species.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the **Dimethyl octadecylphosphonate** molecule.

Methodology:

- Sample Preparation: As **Dimethyl octadecylphosphonate** is a liquid, a small drop can be placed directly on the ATR crystal of the FTIR spectrometer.
- Instrumentation: A standard FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition:
 - Record a background spectrum of the clean ATR crystal.
 - Record the spectrum of the sample.
 - Characteristic absorption bands to look for include:
 - C-H stretching from the alkyl chain.

- P=O stretching, a strong band characteristic of phosphonates.
- P-O-C stretching.

Mass Spectrometry (MS) coupled with Gas Chromatography (GC-MS)

Objective: To determine the molecular weight of **Dimethyl octadecylphosphonate** and to identify and quantify any volatile impurities.

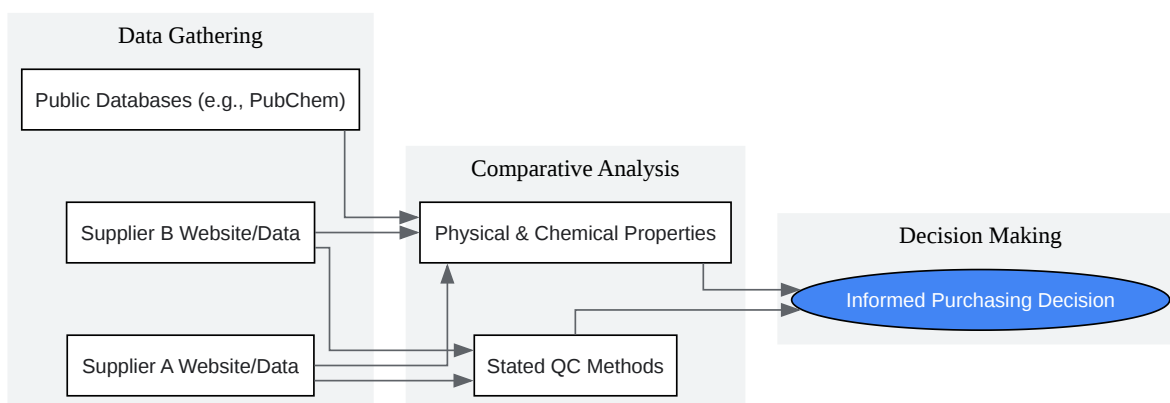
Methodology:

- Sample Preparation: Dilute the **Dimethyl octadecylphosphonate** sample in a suitable volatile solvent (e.g., hexane or ethyl acetate).
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer.
- GC Conditions:
 - Column: A non-polar capillary column is typically used for the separation of long-chain alkyl compounds.
 - Injector Temperature: Set to a temperature that ensures complete volatilization without thermal degradation.
 - Oven Program: A temperature gradient is used to elute compounds with different boiling points.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) is commonly used.
 - Mass Analyzer: A quadrupole or time-of-flight analyzer is used to separate ions based on their mass-to-charge ratio.
- Data Analysis:
 - The retention time from the GC provides information on the compound's volatility.

- The mass spectrum will show the molecular ion peak (M^+) corresponding to the molecular weight of **Dimethyl octadecylphosphonate**, as well as characteristic fragmentation patterns that can be used to confirm its structure.
- The purity can be estimated by comparing the peak area of the main compound to the total area of all detected peaks.

Visualizing the Cross-Referencing Workflow

The process of cross-referencing data from different suppliers to make an informed decision can be visualized as a logical workflow.



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Caption: Logical workflow for cross-referencing supplier data.

Conclusion

While a definitive, side-by-side comparison of purity percentages for **Dimethyl octadecylphosphonate** from different suppliers is challenging based on publicly available information, a thorough review of the provided physical and chemical data, coupled with an understanding of the standard analytical techniques used for quality control, can empower

researchers to make more informed procurement decisions. It is always recommended to request a Certificate of Analysis (CoA) from the supplier for batch-specific data to ensure the product meets the stringent requirements of your research and development endeavors.[4] Suppliers like BOC Sciences emphasize their cGMP-compliant production and quality control systems, which suggests a high level of product scrutiny.[5]

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